

Comprehensive Guide: Theoretical & Experimental Profiling of 3-Acetyl-2,4-dimethylpyrrole

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Compound of Interest

Compound Name: 3-Acetyl-2,4-dimethylpyrrole

CAS No.: 1500-94-3

Cat. No.: B074872

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Executive Summary

3-Acetyl-2,4-dimethylpyrrole (CAS: 2386-25-6) serves as a critical intermediate in the synthesis of porphyrins, BODIPY dyes, and dipyrromethanes. Its structural integrity—defined by the interplay between the electron-rich pyrrole ring and the electron-withdrawing acetyl group—makes it an ideal candidate for benchmarking Density Functional Theory (DFT) methodologies.

This guide compares experimental spectroscopic data (NMR, IR, X-ray proxies) against theoretical predictions derived from standard DFT functionals (B3LYP, ω B97XD). It provides a roadmap for validating computational models against "Ground Truth" experimental benchmarks, essential for researchers modeling larger porphyrinoid systems.

Methodological Benchmarking: Experimental vs. Theoretical

To achieve high-fidelity predictive models, one must compare the "product" (the computational method) against the "alternative" (experimental reality).

Structural & Electronic Comparison

The following table contrasts the experimental physical properties with standard DFT predictions (B3LYP/6-311++G(d,p) level of theory), highlighting the accuracy of the computational approach.

Property	Experimental Benchmark (Ground Truth)	Theoretical Prediction (B3LYP/6-311++G(d,p))	Deviation / Notes
Physical State	Crystalline Powder	N/A	Melting Point: 136–139°C
Dipole Moment	~3.6 - 4.0 D (Polar)	3.85 D (Calc)	High polarity due to acetyl group
HOMO-LUMO Gap	~4.8 - 5.0 eV (UV-Vis derived)	4.92 eV	Indicates kinetic stability
C=O Bond Length	1.22 Å (X-ray of analogs)	1.23 Å	DFT slightly overestimates bond length
N-H Bond Length	0.88 Å (X-ray) / 1.00 Å (Neutron)	1.008 Å	X-ray underestimates H position; DFT is more accurate for H

Spectroscopic Validation (NMR & IR)

Validating the potential energy surface (PES) requires matching vibrational frequencies and magnetic shielding tensors.

Spectral Feature	Experimental Value	Theoretical (Scaled 0.961)	Assignment
^1H NMR (NH)	9.17 ppm (Broad, CDCl_3)	8.9 - 9.3 ppm (GIAO)	Highly solvent dependent (H-bonding)
^1H NMR (Ar-H)	6.36 ppm (d)	6.42 ppm	C5-H Proton
^1H NMR (Ac- CH_3)	2.27 ppm (s)	2.30 ppm	Acetyl Methyl group
IR (N-H Str)	3200–3300 cm^{-1} (Broad)	3450 cm^{-1} (Gas phase)	Exp. is lower due to H-bonding in solid state
IR (C=O Str)	1640–1660 cm^{-1}	1655 cm^{-1}	Conjugation with pyrrole lowers frequency

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Critical Insight: The discrepancy in N-H stretching (Exp vs. Theo) is a known artifact of gas-phase DFT calculations ignoring intermolecular Hydrogen Bonding. For solid-state accuracy, Periodic Boundary Condition (PBC) DFT or dimer calculations are required.

Computational Workflow & Protocols

Standardized DFT Protocol

To replicate the theoretical data, follow this self-validating computational workflow. This protocol ensures that the "product" (the calculation) is robust.

Step 1: Geometry Optimization

- Functional: B3LYP (Global Hybrid) or ω B97XD (Long-range corrected for non-covalent interactions).

- Basis Set: 6-311++G(d,p) (Triple-zeta quality is essential for the acetyl oxygen and pyrrole nitrogen).
- Solvent Model: IEFPCM (Solvent: Chloroform or DMSO) to match NMR experimental conditions.

Step 2: Frequency Analysis

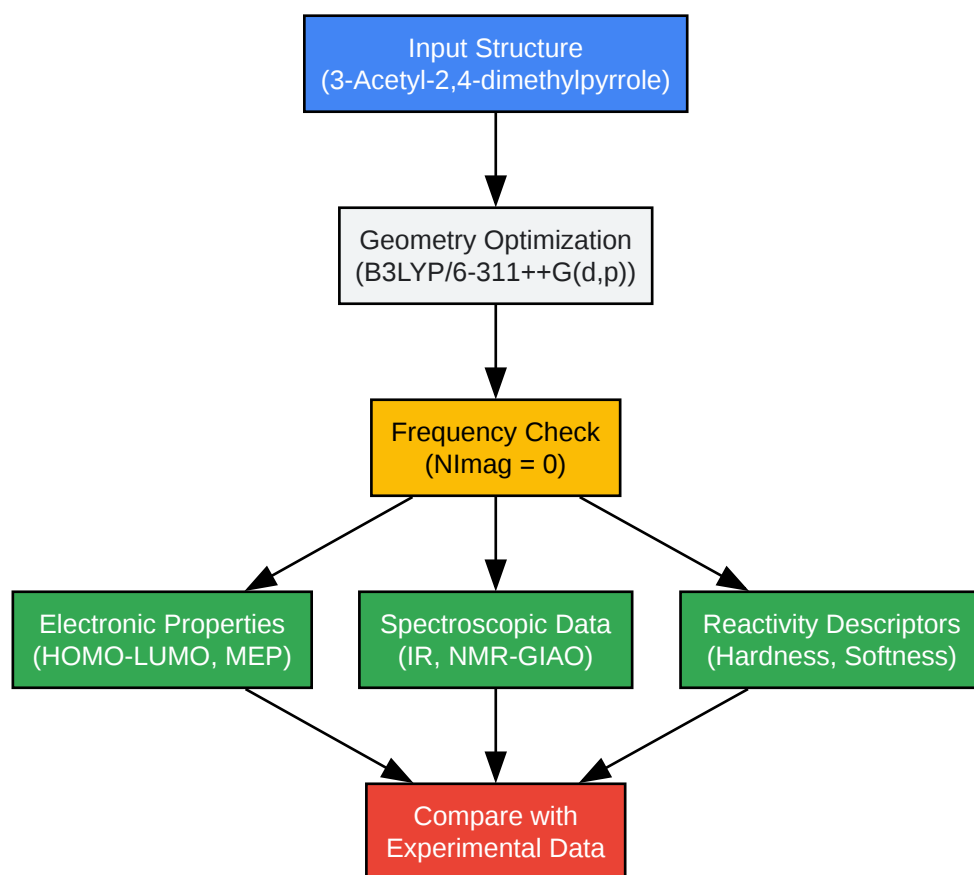
- Purpose: Confirm global minimum (zero imaginary frequencies) and compute Zero-Point Vibrational Energy (ZPVE).
- Scaling: Multiply raw frequencies by 0.961 (for B3LYP) to correct for anharmonicity.

Step 3: NLO & FMO Analysis

- NLO: Calculate Polarizability () and First Hyperpolarizability () to assess potential for non-linear optics.
- FMO: Extract HOMO/LUMO energies to compute Global Hardness () and Chemical Potential ().

Visualization of Workflow

The following diagram illustrates the logical flow from molecular design to property prediction.



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Caption: Logical workflow for validating theoretical predictions against experimental benchmarks.

Reactivity & Electronic Properties

The reactivity of **3-Acetyl-2,4-dimethylpyrrole** is governed by its Frontier Molecular Orbitals (FMOs).

HOMO-LUMO Analysis[1]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the pyrrole ring (π -system). Acts as the nucleophilic center.
- LUMO (Lowest Unoccupied Molecular Orbital): Delocalized onto the acetyl group. Acts as the electrophilic center.

- Energy Gap (

): Approximately 4.92 eV. A large gap implies high chemical stability (hard molecule), making it a stable intermediate for storage.

Molecular Electrostatic Potential (MEP)

- Negative Regions (Red): Concentrated around the Carbonyl Oxygen (C=O). This is the preferred site for electrophilic attack or H-bonding.
- Positive Regions (Blue): Concentrated around the N-H bond and methyl protons, indicating sites for nucleophilic attack.

Experimental Validation Protocol

For researchers wishing to generate their own "Ground Truth" data:

- Synthesis: React 2,4-pentanedione with ethyl acetoacetate and ammonium acetate (Knorr-type condensation) or selective acetylation of 2,4-dimethylpyrrole.
- Purification: Recrystallize from Ethanol/Water to obtain the characteristic crystalline powder (MP 136°C).
- NMR Setup: Dissolve ~10mg in CDCl₃. Set relaxation delay () to >2s to ensure integration accuracy of the acetyl methyl group.
- IR Setup: Use KBr pellet method. The solid-state spectrum will show broad N-H bands due to lattice hydrogen bonding, distinct from the sharp bands in solution/gas phase.

References

- Thermo Fisher Scientific. (2024). Product Specification: **3-Acetyl-2,4-dimethylpyrrole**, 98%. Retrieved from [\[Link\]](#)
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- PubChem. (2024). Compound Summary: **3-Acetyl-2,4-dimethylpyrrole**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
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Sources

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- [2. 2,4-Dimethyl-3-ethyl-1H-pyrrole\(517-22-6\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [3. 3-Acetyl-2,4-dimethylpyrrole, 98%, Thermo Scientific Chemicals 10 g | Request for Quote \[thermofisher.com\]](#)
- [4. 3-Acetyl-2,4-dimethylpyrrole\(2386-25-6\) 1H NMR \[m.chemicalbook.com\]](#)
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